

Application Notes and Protocols for Determining the IC50 of Irak4-IN-21

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Compound of Interest

Compound Name: *Irak4-IN-21*

Cat. No.: *B12407179*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a pivotal serine/threonine kinase that functions as a master regulator in the innate immune signaling cascades initiated by Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs).[1][2] Upon activation, IRAK4 orchestrates a signaling pathway culminating in the activation of key transcription factors like NF- κ B, leading to the expression and secretion of pro-inflammatory cytokines.[3][4] Given its critical role, the dysregulation of IRAK4 signaling is implicated in a spectrum of inflammatory and autoimmune diseases, as well as certain malignancies, positioning it as a high-value therapeutic target.[2][5]

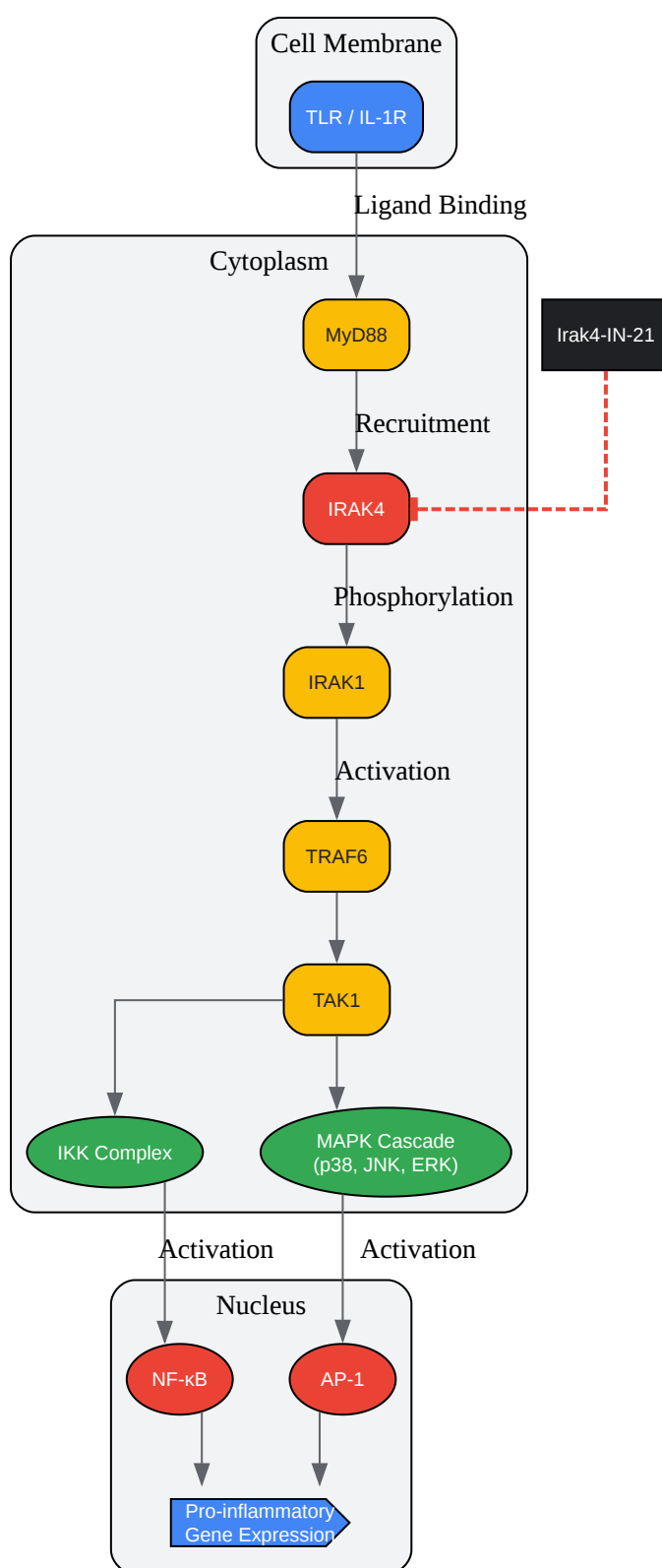
Irak4-IN-21 is a potent and selective inhibitor of IRAK4.[6] These application notes furnish detailed, step-by-step protocols for a suite of cell-based assays designed to determine the half-maximal inhibitory concentration (IC50) of **Irak4-IN-21**. This parameter is fundamental for characterizing the inhibitor's potency and its efficacy within a cellular context. The described methodologies encompass direct target engagement, the modulation of downstream signaling events, and the assessment of functional cellular responses.

Irak4-IN-21 Information

Parameter	Value
CAS Number	2170694-04-7[6]
Reported Biochemical IC50 (IRAK4)	5 nM[6]
Reported Cellular IC50 (IL-23 production, THP-1 cells)	0.17 μ M[6]
Reported Cellular IC50 (IL-23 production, DC cells)	0.51 μ M[6]
Reported Cellular IC50 (IL-6 production, HUVEC cells)	0.20 μ M[6]
Reported Cellular IC50 (MIP-1 β production, human whole blood)	0.47 μ M[6]

IRAK4 Signaling Pathway

The diagram below outlines the canonical IRAK4 signaling pathway, which is triggered by the activation of TLRs or IL-1Rs, and the point of intervention for **Irak4-IN-21**.

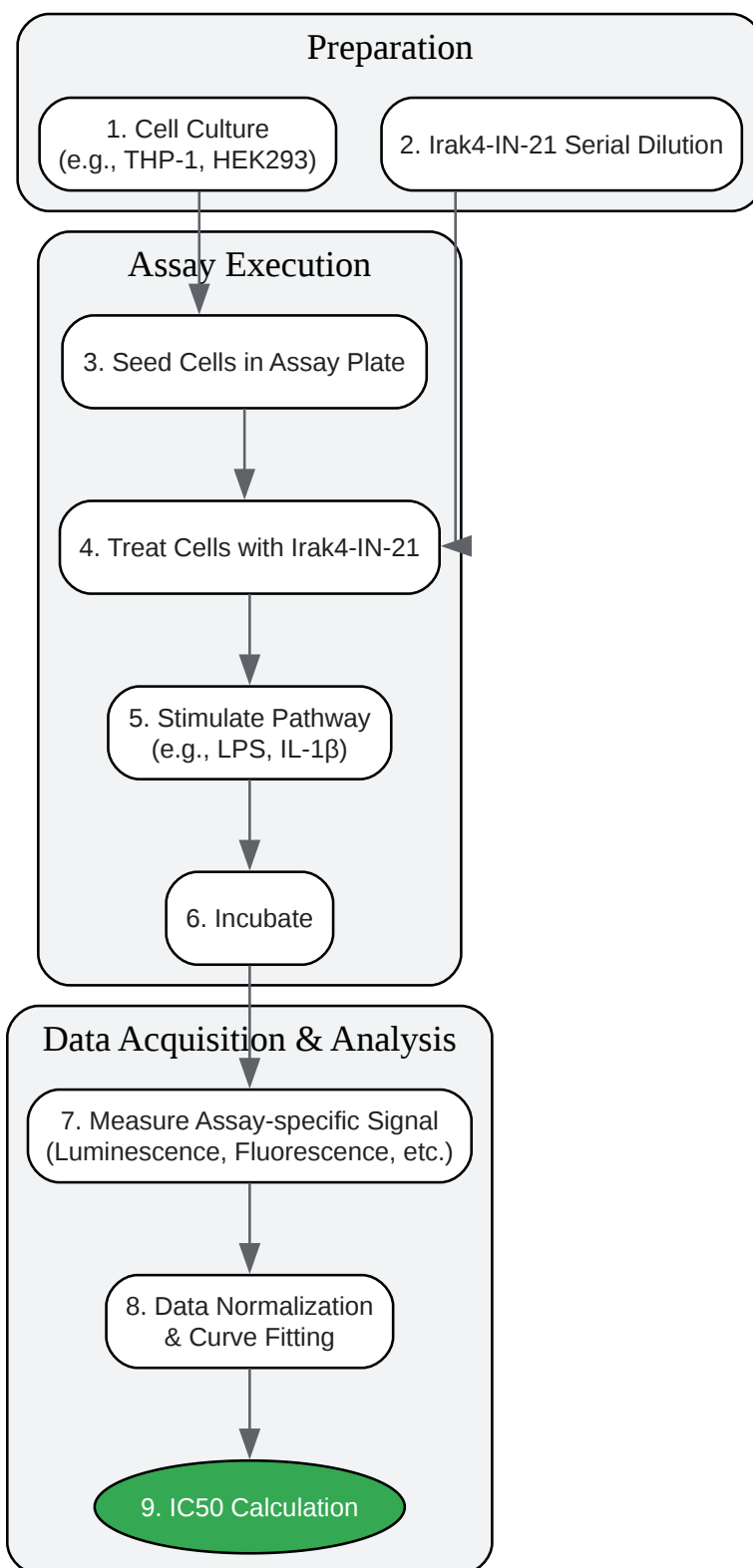


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Caption: IRAK4 Signaling Pathway and the inhibitory action of **Irak4-IN-21**.

Experimental Workflow for IC50 Determination

The generalized workflow for ascertaining the IC50 of **Irak4-IN-21** in a cell-based assay encompasses several critical stages, from initial cell culture to final data analysis.



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